

# Introduction: The Role of Isotopic Labeling in Modern Analytics

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## Compound of Interest

Compound Name: **4-Butylaniline-d15**

Cat. No.: **B12394459**

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**4-Butylaniline-d15** is the deuterated analogue of 4-butyylaniline, a chemical intermediate used in the synthesis of dyes, pharmaceuticals, and advanced materials.[1][2][3] In the landscape of modern research and drug development, the precise quantification of chemical entities is paramount. Stable isotope-labeled compounds, such as **4-Butylaniline-d15**, are indispensable tools, primarily serving as superior internal standards for quantitative analysis by mass spectrometry.[4][5] The substitution of hydrogen atoms with their heavier deuterium isotopes creates a compound that is chemically almost identical to its non-labeled counterpart but is easily distinguishable by its mass. This guide provides a comprehensive overview of the chemical and physical properties of **4-Butylaniline-d15**, its core applications, and the technical rationale for its use in demanding analytical workflows.

## Physicochemical and Isotopic Properties

The fundamental utility of **4-Butylaniline-d15** stems from its predictable physicochemical properties, which closely mirror those of the parent compound, while possessing a distinct mass. This allows it to navigate through sample preparation and analytical systems in an identical manner to the analyte of interest, ensuring the highest degree of accuracy in quantification.

Property	4-Butylaniline-d15	4-Butylaniline (for reference)	Source
CAS Number	1219794-89-4	104-13-2	<a href="#">[6]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>10</sub> D <sub>15</sub> N	C <sub>10</sub> H <sub>15</sub> N	<a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	164.33 g/mol	149.23 g/mol	<a href="#">[6]</a> <a href="#">[7]</a>
Appearance	Neat / Clear Colorless to Orange Liquid	Clear colorless mobile liquid / Orange liquid	<a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Density	Not specified	0.945 g/mL at 25 °C	<a href="#">[9]</a>
Boiling Point	Not specified	133-134 °C at 14 mmHg	<a href="#">[9]</a>
Melting Point	Not specified	-14 °C	<a href="#">[8]</a>
Refractive Index	Not specified	n <sub>20/D</sub> 1.535	<a href="#">[8]</a>
Isotopic Purity	Typically ≥98 atom % D	Not Applicable	<a href="#">[4]</a>
InChI Key	OGIQUQKNJJTLSZ-RRFMZHHTSA-N	OGIQUQKNJJTLSZ-UHFFFAOYSA-N	<a href="#">[6]</a> <a href="#">[7]</a>

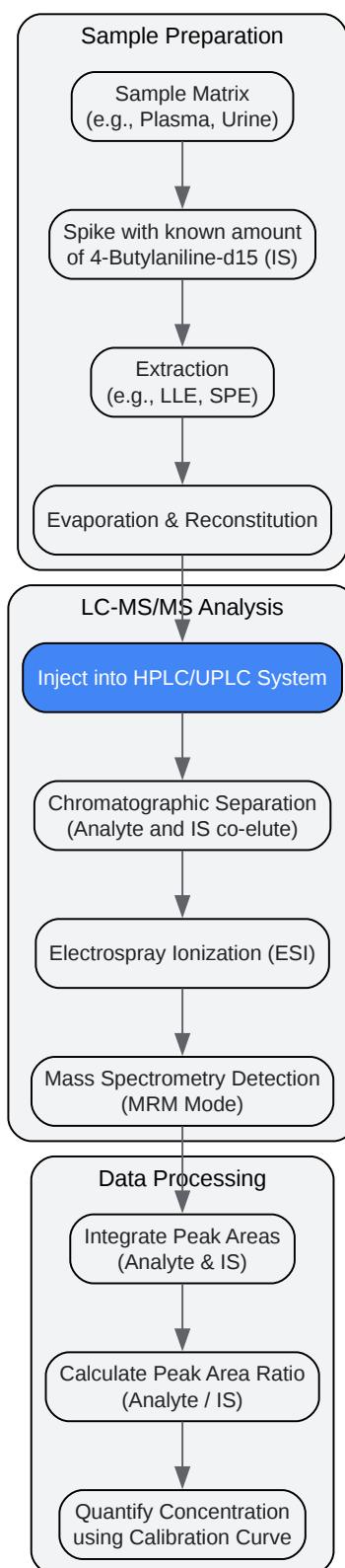
## Core Application: The Gold Standard for Quantitative Mass Spectrometry

The primary application of **4-Butylaniline-d15** is as an internal standard (IS) in quantitative assays, particularly those employing liquid chromatography-tandem mass spectrometry (LC-MS/MS). The rationale for using a stable isotope-labeled IS is rooted in its ability to compensate for variations that can occur at virtually every stage of an analytical procedure.

**Causality Behind Experimental Choice:** An ideal internal standard must behave as closely as possible to the analyte of interest. Non-isotopically labeled standards can exhibit different chromatographic retention times, ionization efficiencies, and recoveries during sample extraction. By replacing hydrogen with deuterium, the molecular weight is increased without significantly altering the compound's polarity or chemical reactivity.[\[4\]](#) Consequently, **4-**

**Butylaniline-d15** co-elutes with native 4-butylaniline during chromatography and experiences nearly identical ionization and fragmentation behavior in the mass spectrometer's source. This ensures that any loss of analyte during sample preparation or fluctuation in instrument signal will be mirrored by a proportional change in the IS signal, allowing for a highly accurate and precise calculation of the analyte's concentration based on the ratio of the two signals.

## Typical LC-MS/MS Workflow Using a Deuterated Internal Standard

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## Sources

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